

Use of 2H,3H-Decafluoropentane in heat transfer for electronics cooling

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Compound of Interest

Compound Name: **2H,3H-Decafluoropentane**

Cat. No.: **B142709**

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An advanced dielectric fluid, **2H,3H-Decafluoropentane** (also known as HFC-43-10mee) is emerging as a viable heat transfer medium for cooling high-performance electronics.^[1] Its unique combination of thermal stability, chemical inertness, non-flammability, and favorable environmental profile makes it a suitable candidate for demanding applications such as data centers, high-performance computing (HPC), and power electronics.^{[2][3]} This document provides detailed application notes and protocols for researchers and scientists evaluating its use in single-phase and two-phase immersion cooling systems.

Properties of 2H,3H-Decafluoropentane

The suitability of **2H,3H-Decafluoropentane** as a coolant stems from its distinct physical, thermophysical, and environmental properties. These are summarized in the tables below.

Table 1: Physical and Environmental Properties

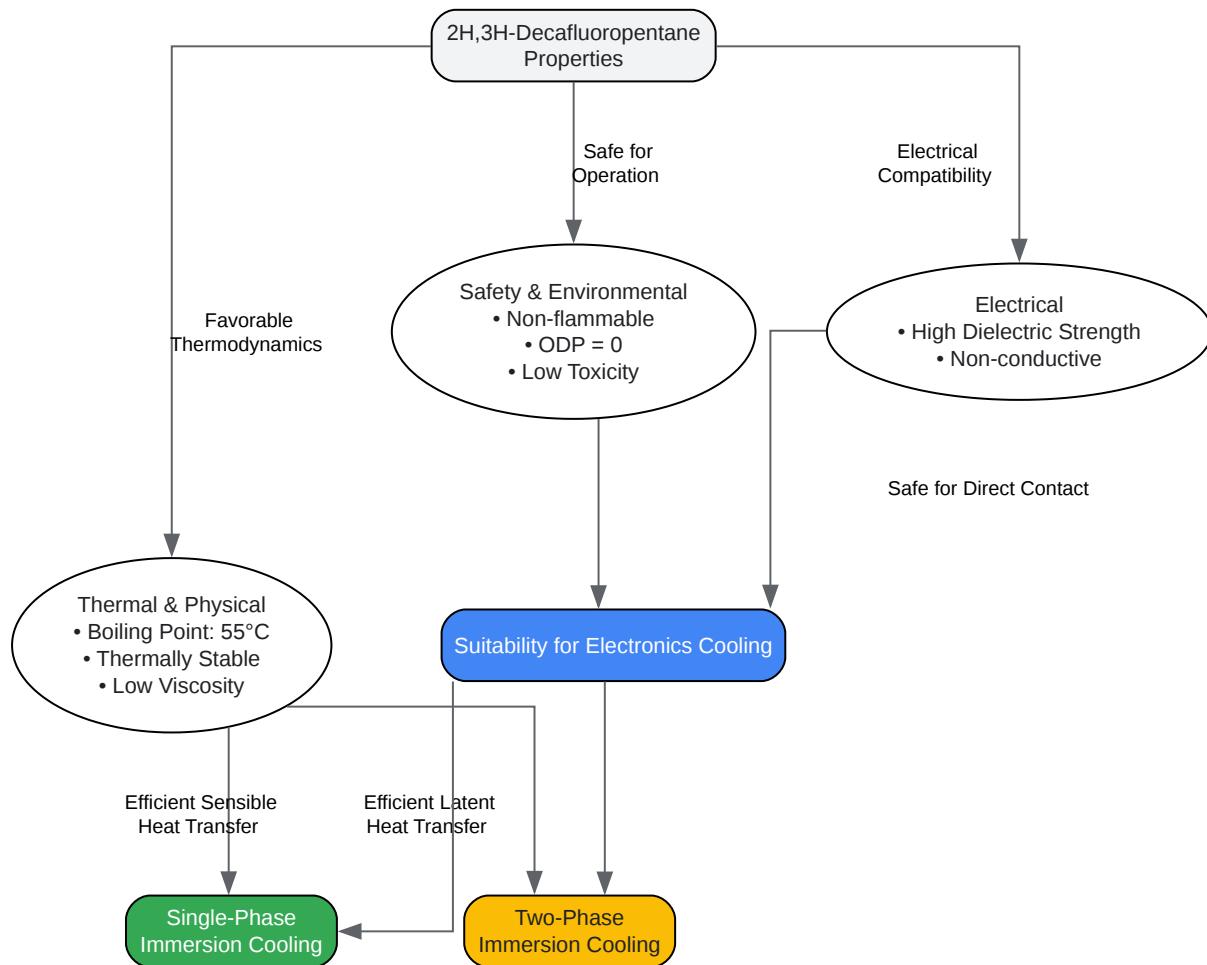
Property	Value	References
Chemical Formula	C5H2F10	[2]
Molecular Weight	252.05 g/mol	[1]
CAS Number	138495-42-8	[2]
Appearance	Clear, colorless liquid	[1] [2]
Boiling Point	55 °C (131 °F)	[1]
Melting / Freezing Point	-80 °C (-112 °F)	[2]
Density (liquid, 20°C)	1.60 g/mL	[3]
Vapor Pressure (25°C)	225.7 mm Hg (0.297 atm)	[1]
Flash Point	>125 °C	[1]
Ozone Depletion Potential (ODP)	0	[1]
Global Warming Potential (GWP, 100-yr)	1,640	[1] [4]

Table 2: Thermophysical and Electrical Properties

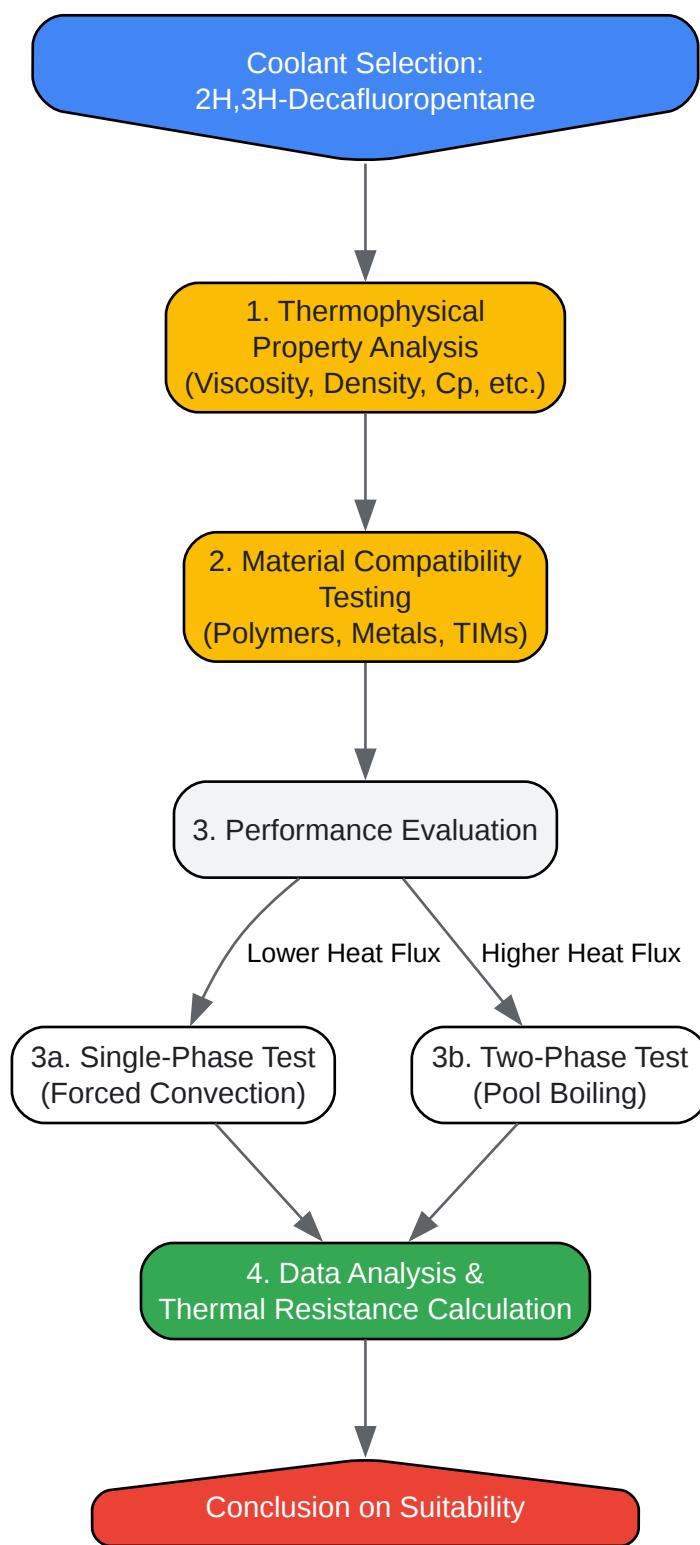
Property	Value	References
Specific Heat (liquid, 20°C)	1.13 kJ/kg·°C	[5]
Heat of Vaporization (at boiling point)	129.7 kJ/kg	[5]
Liquid Viscosity (25°C)	0.67 cPs	[1]
Surface Tension (20°C)	14.1 dynes/cm	[3]
Liquid Thermal Conductivity	Not available in public literature; typically low for fluorocarbons (approx. 0.05-0.07 W/m·K).	
Dielectric Properties	Excellent (Used as a gaseous dielectric)	[6]

Logical & Experimental Frameworks

The selection and validation of a coolant for electronics involve a structured evaluation of its properties and performance. The following diagrams illustrate the logical basis for choosing **2H,3H-Decafluoropentane** and the general workflow for its experimental validation.

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Caption: Key Properties of **2H,3H-Decafluoropentane** and Their Relation to Cooling Methods.



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Caption: Experimental Workflow for Validating an Electronics Coolant.

Application Notes

2H,3H-Decafluoropentane can be used in both single-phase and two-phase immersion cooling, making it a versatile choice for a range of thermal management challenges.

Single-Phase Immersion Cooling

In single-phase cooling, the fluid remains in its liquid state throughout the process. Heat is transferred from the electronic components to the fluid via convection and is then pumped to a heat exchanger to be dissipated.

- Mechanism: Heat transfer is driven by "sensible heat," where the fluid's temperature increases as it absorbs energy.
- Advantages: This method is generally simpler to implement than two-phase systems, requiring less complex tank designs. It is well-suited for applications with moderate heat densities.
- Considerations: The efficiency is dependent on the fluid's specific heat, thermal conductivity, and viscosity. A forced flow (using pumps) is necessary to achieve high heat transfer coefficients and maintain uniform component temperatures. The low viscosity of **2H,3H-Decafluoropentane** is advantageous here, as it reduces the required pumping power.

Two-Phase Immersion Cooling

Two-phase cooling leverages the latent heat of vaporization to achieve very high heat transfer rates. The fluid boils on the surface of hot components and turns into vapor. This vapor then rises, condenses on a cooled surface (condenser), and returns to the liquid bath as a continuous cycle.

- Mechanism: The primary mode of heat transfer is "latent heat," which absorbs large amounts of energy at a constant temperature during the phase change. This process, known as pool boiling, is highly efficient.^[5]
- Advantages: This method provides superior cooling performance for very high heat flux components like CPUs and GPUs. It also ensures a highly uniform temperature across the

submerged electronics, as the boiling point of the fluid dictates the maximum surface temperature.

- Considerations: The boiling point of **2H,3H-Decafluoropentane** (55°C) is in a suitable range for many electronic components, allowing them to operate well below their maximum junction temperatures. The system design requires a sealed tank and an integrated condenser to manage the vapor and prevent fluid loss.

Experimental Protocols

The following protocols provide a framework for evaluating the performance and compatibility of **2H,3H-Decafluoropentane** in a laboratory setting.

Protocol 1: Material Compatibility Testing

This protocol is designed to assess the long-term compatibility of the coolant with common materials found in electronic systems.

- Sample Preparation:
 - Obtain samples of materials to be tested (e.g., polymers like PVC and Nylon, elastomers, thermal interface materials, FR-4 PCB substrate).
 - Prepare at least three identical coupons of each material. Clean them with isopropyl alcohol and dry them completely.
 - Measure and record the initial mass, dimensions (length, width, thickness), and hardness (using a durometer for elastomers) of each coupon. Note any initial visual characteristics like color and transparency.
- Accelerated Aging:
 - Place one set of coupons in a sealed glass container fully submerged in **2H,3H-Decafluoropentane**.
 - Place the container in a laboratory oven set to a constant elevated temperature (e.g., 60-80°C, ensuring it is below the fluid's flash point) for an extended period (e.g., 500 to 1000 hours) to simulate aging.

- Keep a second set of coupons as control samples at ambient temperature.
- Post-Test Analysis:
 - After the aging period, remove the samples from the fluid, allow them to cool, and gently clean off any residue.
 - Re-measure the mass, dimensions, and hardness.
 - Visually inspect the samples for any changes, such as swelling, shrinking, discoloration, cracking, or loss of flexibility.
 - Analyze the test fluid using methods like gas chromatography (GC) to detect any leached substances from the materials.

Protocol 2: Two-Phase Immersion Cooling Performance Evaluation

This protocol outlines a method to quantify the cooling performance in a two-phase (pool boiling) setup.

- Experimental Setup:
 - Test Vessel: A sealed, transparent vessel (e.g., borosilicate glass) to allow for visual observation of the boiling process.
 - Heat Source: A thermal test vehicle (TTV) or a high-power ceramic heater simulating an electronic component. The surface should be well-characterized.
 - Instrumentation:
 - Multiple thermocouples embedded in the heat source to measure surface temperature.
 - A thermocouple placed in the liquid pool to measure the bulk fluid temperature.
 - A pressure transducer to monitor the vessel's internal pressure.
 - A DC power supply to provide precise power to the heater.

- Condenser: A coiled tube heat exchanger submerged in the vapor space at the top of the vessel. Connect it to a chiller to circulate a secondary coolant (e.g., water) at a controlled temperature and flow rate.
- Procedure:
 - Fill the vessel with **2H,3H-Decafluoropentane** to a level that fully submerges the heat source.
 - Degas the fluid by heating it to its boiling point for a short period to remove dissolved non-condensable gases, which can affect boiling performance.
 - Turn on the condenser cooling loop.
 - Apply power to the heat source in incremental steps (e.g., starting from 10 W).
 - At each power step, allow the system to reach a steady state, where all temperature and pressure readings are stable for several minutes.
 - Record the heater surface temperatures, bulk fluid temperature, vessel pressure, and input power at each steady state.
 - Continue increasing power until the critical heat flux (CHF) is approached, identified by a rapid and unstable increase in heater surface temperature.
- Data Analysis:
 - Calculate the heat flux (q'') by dividing the input power by the surface area of the heater.
 - Calculate the wall superheat ($\Delta T = T_{\text{surface}} - T_{\text{fluid}}$) for each power level.
 - Plot the heat flux as a function of wall superheat to generate the characteristic boiling curve for **2H,3H-Decafluoropentane**.
 - Calculate the heat transfer coefficient ($h = q'' / \Delta T$) at different points on the curve.

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